

resolving L-histidine monohydrochloride solubility issues in water

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Compound of Interest

Compound Name: *Histidine Monohydrochloride*

Cat. No.: *B147678*

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Technical Support Center: L-Histidine Monohydrochloride

This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving solubility issues with **L-histidine monohydrochloride** in water.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **L-histidine monohydrochloride** monohydrate in water?

A1: **L-histidine monohydrochloride** monohydrate is generally considered freely soluble in water. Published solubility values vary, with figures ranging from 42 mg/mL to approximately 170 g/L at 20°C.[1] One source indicates a solubility of 105 g/L at 20°C, resulting in a completely soluble solution.[2] Another specifies 39 g/100mL at 24°C.[3]

Q2: I'm observing undissolved particles in my solution at room temperature. What is the likely cause?

A2: Incomplete dissolution can be attributed to several factors:

- Saturation: You may be attempting to create a solution that exceeds the solubility limit at the current temperature.[4]

- Insufficient Mixing: The compound may require more vigorous or prolonged mixing to fully dissolve.
- Low Temperature: Solubility generally decreases with lower temperatures. If the ambient temperature is below 20°C, solubility may be reduced.

Q3: My L-**histidine monohydrochloride** solution appears cloudy or has formed a precipitate. How can I fix this?

A3: Cloudiness or precipitation can arise from a few common issues:

- Supersaturation: The solution may be supersaturated, especially if the temperature has decreased after dissolution.^[4] Gently warming the solution while stirring can help redissolve the precipitate.^[4]
- pH Nearing the Isoelectric Point (pI): The solubility of histidine is lowest near its isoelectric point (pI ≈ 7.6).^{[4][5]} Since the monohydrochloride salt forms an acidic solution (pH 3.5-4.5 for a 10% solution), this is less likely to be the initial problem unless the pH has been adjusted.^{[6][7]}
- "Salting-out" Effect: The presence of high concentrations of other salts in your buffer can decrease the solubility of the amino acid.^[4]

Q4: How does temperature affect the solubility of L-**histidine monohydrochloride**?

A4: Like most solid solutes, the solubility of L-**histidine monohydrochloride** in water increases with temperature. If you are encountering solubility issues, gently warming the solution (e.g., to 30-40°C) can facilitate dissolution.^[4] However, avoid prolonged or excessive heating, which could risk degradation of the amino acid.^[4]

Q5: How does pH influence solubility?

A5: The pH of the solution is a critical factor. The solubility of histidine is at its minimum near its isoelectric point (pI ≈ 7.6) and increases in more acidic or basic conditions.^{[4][5]} L-**histidine monohydrochloride** solutions are naturally acidic (pH 3.5-4.5), which favors solubility.^[7] Adjusting the pH further away from the pI can enhance solubility if your experimental protocol allows.^[4]

Q6: What is the recommended procedure for preparing an aqueous stock solution?

A6: A standard protocol involves weighing the desired amount of **L-histidine monohydrochloride** monohydrate, adding it to a volumetric flask, and gradually adding the solvent (e.g., HPLC-grade water) while mixing.[8] Ensure thorough mixing by stirring, vortexing, or brief sonication until all the solid is completely dissolved.[4][8] For sterile applications, the solution should be passed through a 0.22 µm filter after dissolution.[4]

Q7: How should I store my **L-histidine monohydrochloride** stock solution?

A7: For short-term storage, refrigeration at 2-8°C is recommended.[4] For long-term storage, it is best to aliquot the solution into smaller volumes and freeze them at -20°C to prevent degradation from repeated freeze-thaw cycles.[4]

Data Summary Tables

Table 1: Solubility of **L-Histidine Monohydrochloride** Monohydrate in Water

Solubility Value	Temperature	Reference
42 mg/mL	Not Specified	[1]
50 mg/mL	Not Specified	[9]
105 g/L	20 °C	[2]
149.55 g/L	20 °C	[7]
~149–170 g/L	20 °C	
170 g/L	20 °C	
39 g/100mL	24 °C	[3]
41.9 g/L	25 °C	[10]
56.6 g/L	25 °C	[11]

Table 2: Physicochemical Properties of **L-Histidine Monohydrochloride** Monohydrate

Property	Value	Reference
Molecular Formula	$\text{C}_6\text{H}_9\text{N}_3\text{O}_2 \cdot \text{HCl} \cdot \text{H}_2\text{O}$	[6][9]
Molecular Weight	209.6 g/mol	[9]
Appearance	White to off-white crystalline powder	[6]
pH of 10% (w/v) Solution	3.5 - 4.5	[6][7]
Melting Point	~254 °C (decomposes)	
Isoelectric Point (pI) of L-Histidine	7.64	

Experimental Protocols

Protocol: Preparation of a 100 mg/mL Standard Stock Solution

Objective: To prepare a 100 mg/mL aqueous stock solution of L-**histidine monohydrochloride monohydrate**.

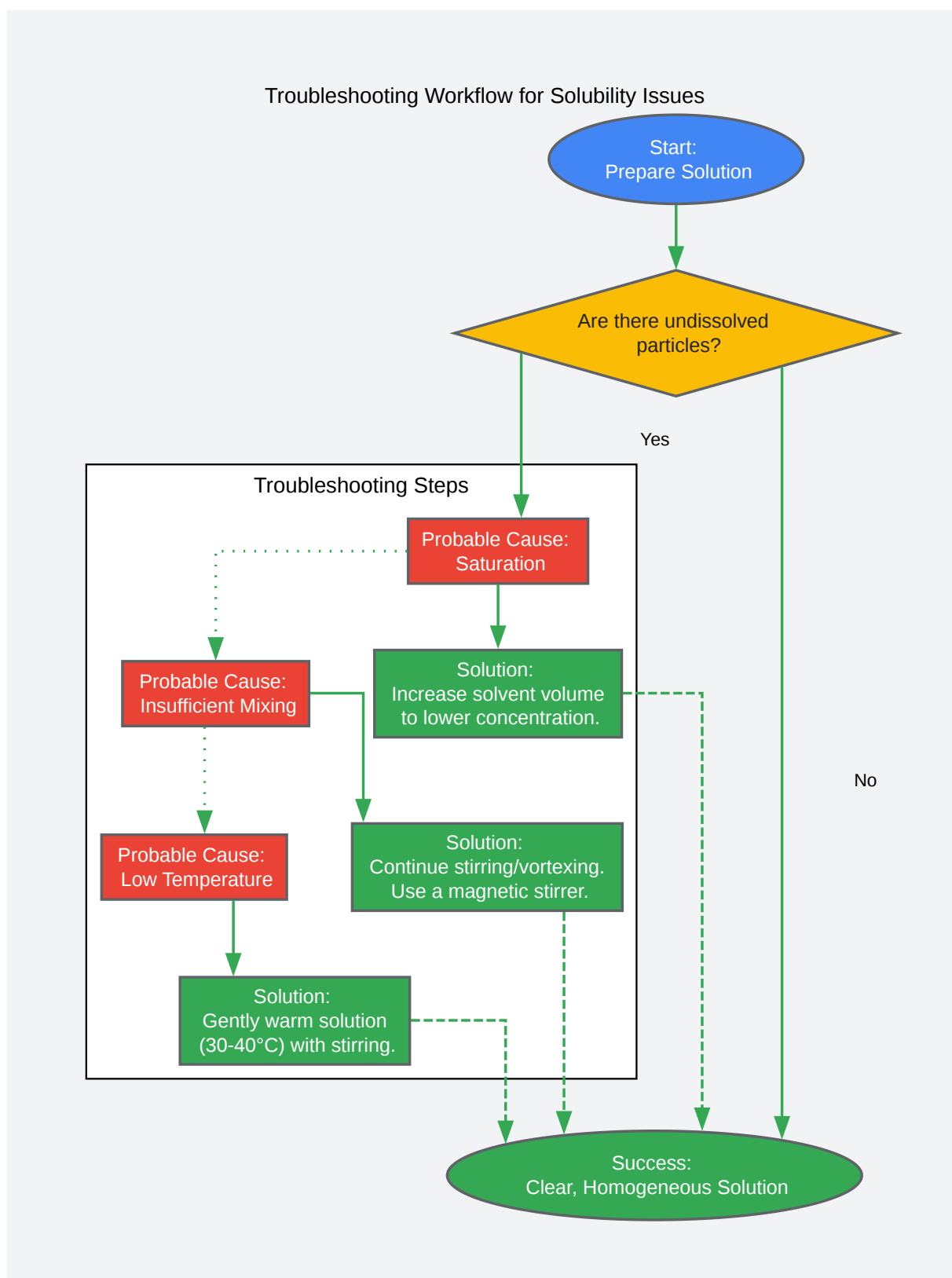
Materials:

- L-**Histidine monohydrochloride monohydrate**
- High-purity water (e.g., deionized, distilled, or HPLC-grade)
- Analytical balance
- Volumetric flask (appropriate size)
- Magnetic stirrer and stir bar (or vortex mixer)
- Spatula and weighing boat

Methodology:

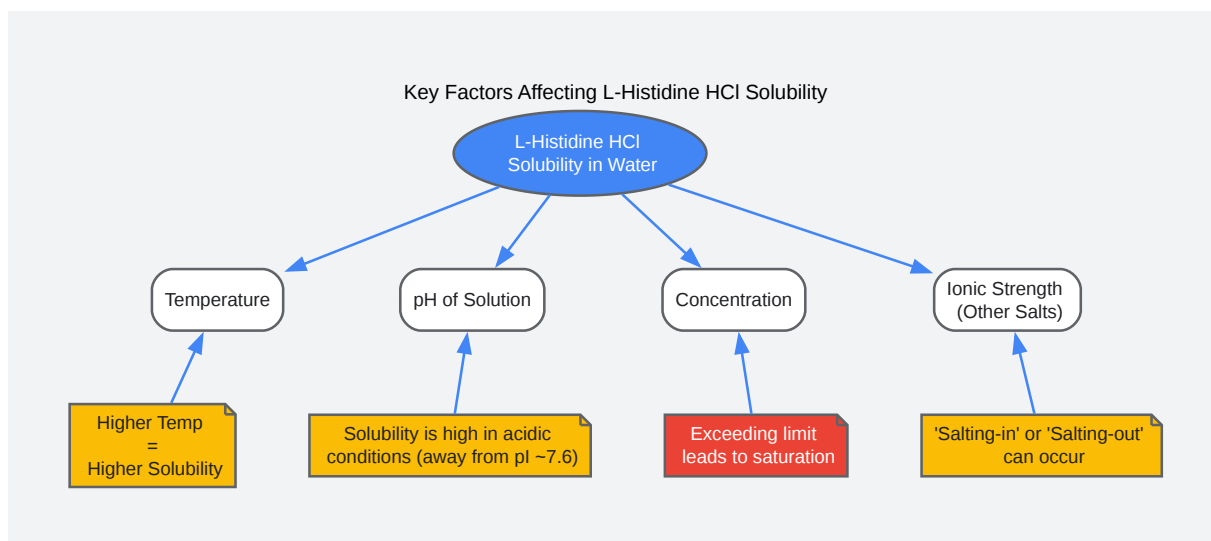
- **Calculation:** Determine the required mass of **L-histidine monohydrochloride** monohydrate for your target volume. For example, to prepare 50 mL of a 100 mg/mL solution, you will need 5.0 g.
- **Weighing:** Accurately weigh the calculated mass of the compound using an analytical balance.
- **Transfer:** Carefully transfer the weighed powder into the volumetric flask. Rinse the weighing boat with a small amount of the solvent to ensure the complete transfer of the compound.
- **Dissolution:** Add approximately 70-80% of the final volume of water to the flask.
- **Mixing:** Place a magnetic stir bar in the flask and place it on a magnetic stirrer at a moderate speed. Continue stirring until the solid is completely dissolved. Alternatively, cap the flask and vortex until the solution is clear. Gentle warming (30-40°C) or brief sonication can be used to expedite dissolution if needed.[\[4\]](#)
- **Volume Adjustment:** Once the solid is fully dissolved and the solution has returned to room temperature, carefully add water to bring the final volume to the calibration mark on the volumetric flask.
- **Homogenization:** Cap the flask and invert it 15-20 times to ensure the solution is homogeneous.[\[8\]](#)
- **Sterilization (if required):** For cell culture or other sterile applications, filter the solution through a 0.22 µm sterile filter into a sterile container.[\[4\]](#)
- **Storage:** Store the solution at 2-8°C for short-term use or in aliquots at -20°C for long-term storage.[\[4\]](#)

Visualized Workflows and Relationships



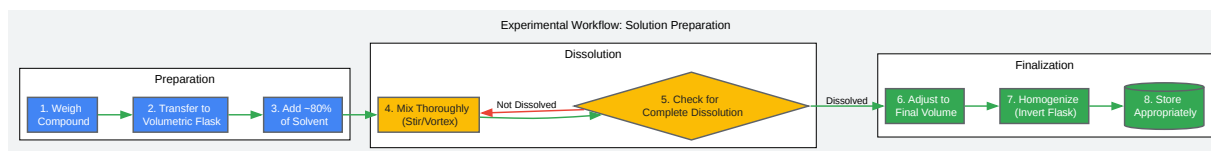
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Fig 1. Troubleshooting workflow for solubility issues.



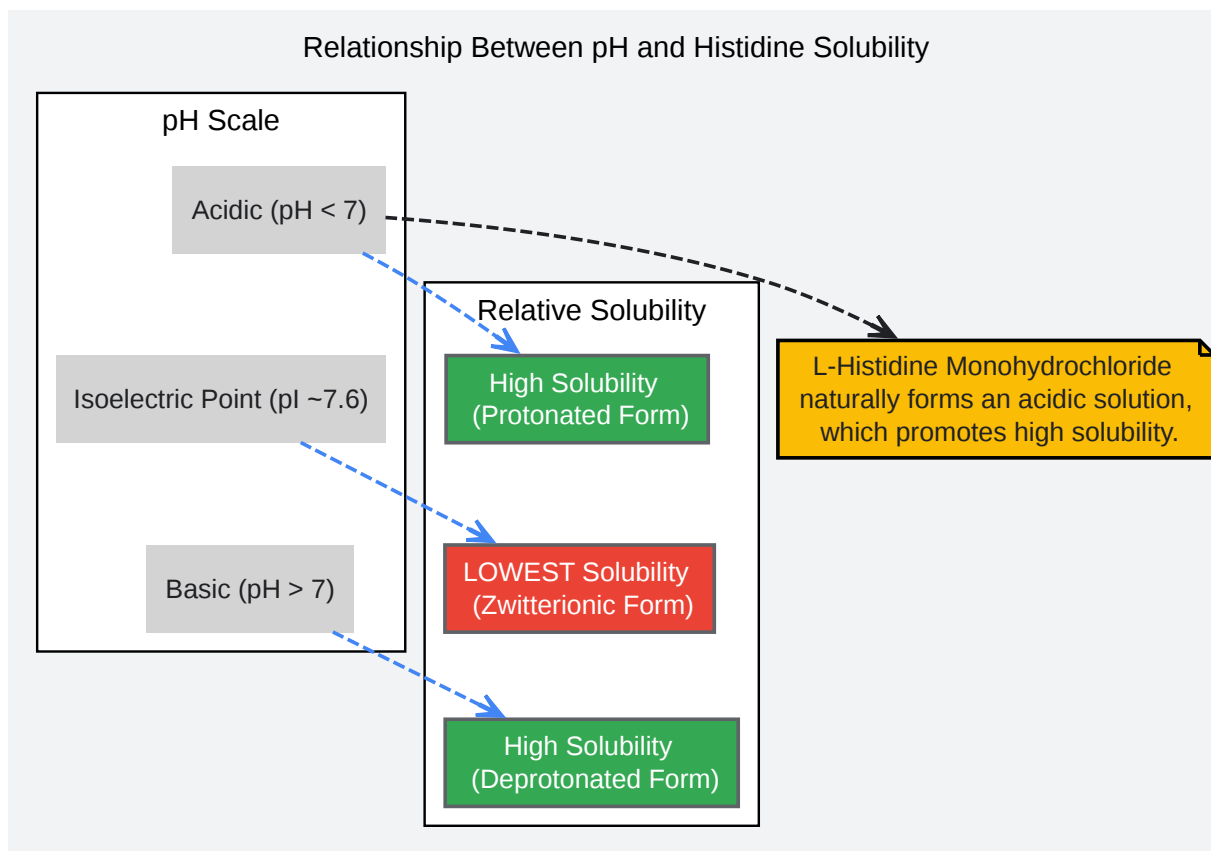
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Fig 2. Factors influencing L-Histidine HCl solubility.



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Fig 3. Workflow for preparing an aqueous solution.



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Fig 4. Conceptual diagram of pH effect on solubility.

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